

Proper Disposal of Oxabolone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Oxabolone

Cat. No.: B1261904

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Providing essential safety and logistical information for the proper disposal of **Oxabolone**, this guide is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Oxabolone, a synthetic anabolic-androgenic steroid, requires careful handling and disposal due to its potential health and environmental hazards.[1][2] As a compound suspected of causing cancer and having reproductive toxicity, stringent disposal protocols are necessary to mitigate risks.[2] This document outlines the step-by-step procedures for the safe disposal of **Oxabolone** and associated materials in a laboratory setting.

Immediate Safety and Handling

Before beginning any work with **Oxabolone**, it is imperative to consult the substance's Safety Data Sheet (SDS). All personnel must be equipped with the appropriate Personal Protective Equipment (PPE) to prevent exposure.

Required Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.[3]
Respiratory	A dust mask or respirator should be used when handling the powdered form to avoid inhalation. [3]

In the event of a spill, the area should be evacuated, and access restricted. For minor spills, the material should be gently swept up to avoid dust formation and placed in a clearly labeled, sealed container for hazardous waste. Major spills require the immediate attention of emergency responders. Under no circumstances should **Oxabolone** or its waste be discharged into sewers or waterways due to its potential to disrupt aquatic ecosystems.[4]

Oxabolone Chemical and Physical Properties

A summary of key quantitative data for **Oxabolone** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₈ H ₂₆ O ₃ [2][5]
Molecular Weight	290.40 g/mol [2][5]
Melting Point	188-190 °C[5]
CAS Number	4721-69-1[5]

Step-by-Step Disposal Procedure

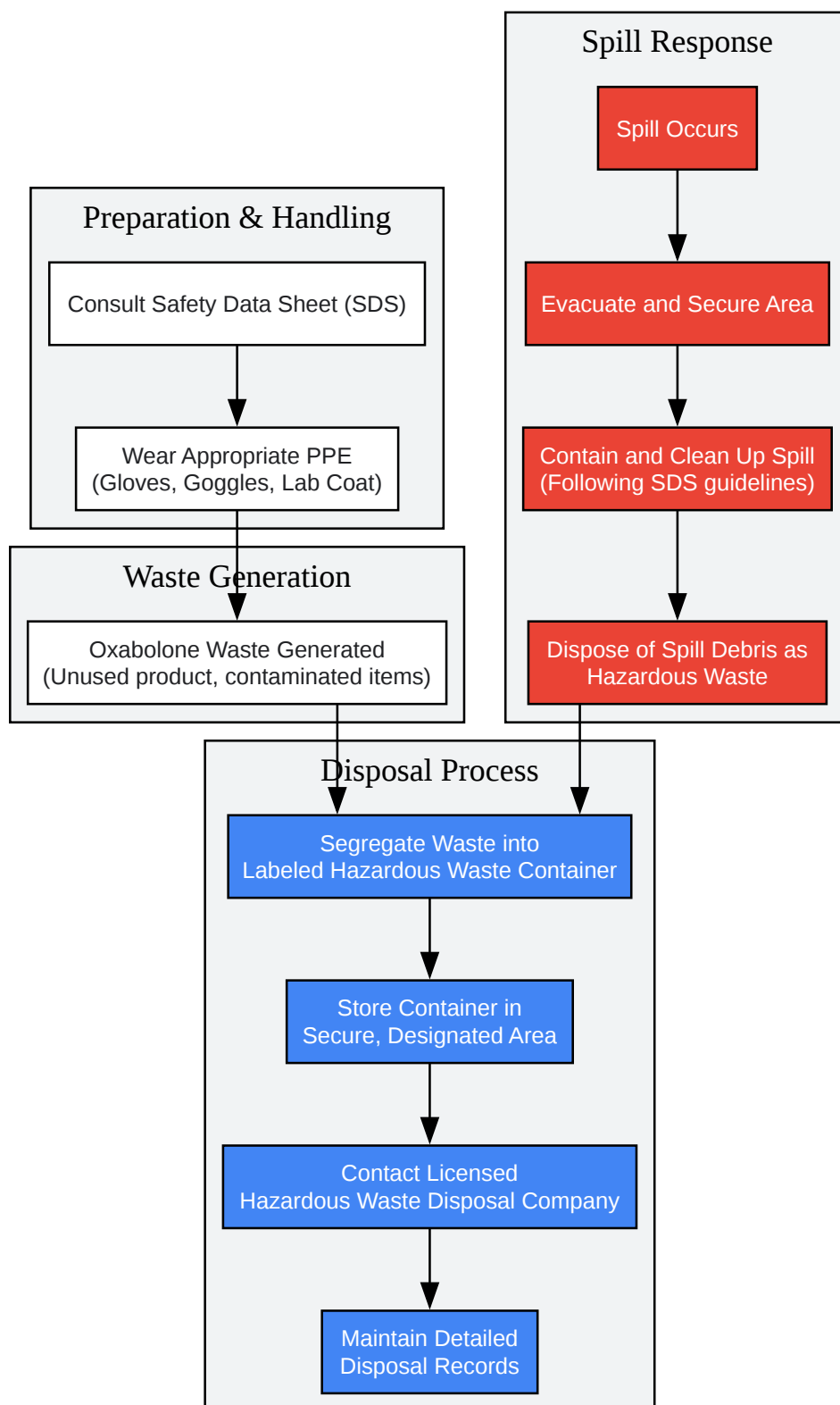
The primary method for the disposal of **Oxabolone** and any contaminated materials is through a licensed hazardous waste disposal company. This ensures compliance with all local, state, and federal regulations, including those set forth by the Drug Enforcement Administration

(DEA) for controlled substances and the Environmental Protection Agency (EPA) for hazardous waste.^{[6][7][8]}

- Segregation and Collection:
 - All waste materials contaminated with **Oxabolone**, including unused product, expired stock, contaminated PPE, and labware (e.g., vials, syringes, petri dishes), must be segregated from non-hazardous waste.
 - Collect these materials in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the name "**Oxabolone**," and the associated hazard symbols (e.g., toxic, health hazard).
- Container Management:
 - Keep the hazardous waste container sealed when not in use.
 - Store the container in a secure, designated area away from incompatible materials and general laboratory traffic.
- Arranging for Disposal:
 - Contact a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the contractor with a detailed inventory of the waste, including the chemical name and quantity.
- Documentation:
 - Maintain a detailed record of all disposed **Oxabolone** waste, including the date, quantity, and the name of the disposal company. This documentation is crucial for regulatory compliance.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Oxabolone**.



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Caption: Logical workflow for the safe disposal of **Oxabolone**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **Oxabolone**, thereby protecting personnel and the environment. This commitment to responsible chemical management is a cornerstone of a robust laboratory safety program.

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References

- 1. Oxabolone - Wikipedia [en.wikipedia.org]
- 2. Oxabolone | C₁₈H₂₆O₃ | CID 20055236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. anacail.com [anacail.com]
- 5. Oxabolone [drugfuture.com]
- 6. Diversion Control Division | Drug Disposal Information [deadiversion.usdoj.gov]
- 7. ph.health.mil [ph.health.mil]
- 8. Federal Register :: Disposal of Controlled Substances [federalregister.gov]
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